

Introduction to Spirocyclic Scaffolds in Drug Discovery

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Compound of Interest

Compound Name: 1-Oxa-7-azaspiro[4.5]decan-3-ol

Cat. No.: B11762345

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Spirocyclic systems, characterized by two rings sharing a single common atom, have garnered significant attention in modern medicinal chemistry. Their inherent three-dimensionality and conformational rigidity offer distinct advantages over traditional flat, aromatic structures. This constrained geometry can lead to enhanced binding affinity and selectivity for biological targets, as well as improved physicochemical properties such as solubility and metabolic stability.^[1] The incorporation of heteroatoms, such as oxygen and nitrogen, into these scaffolds further expands their chemical space and potential for specific molecular interactions.

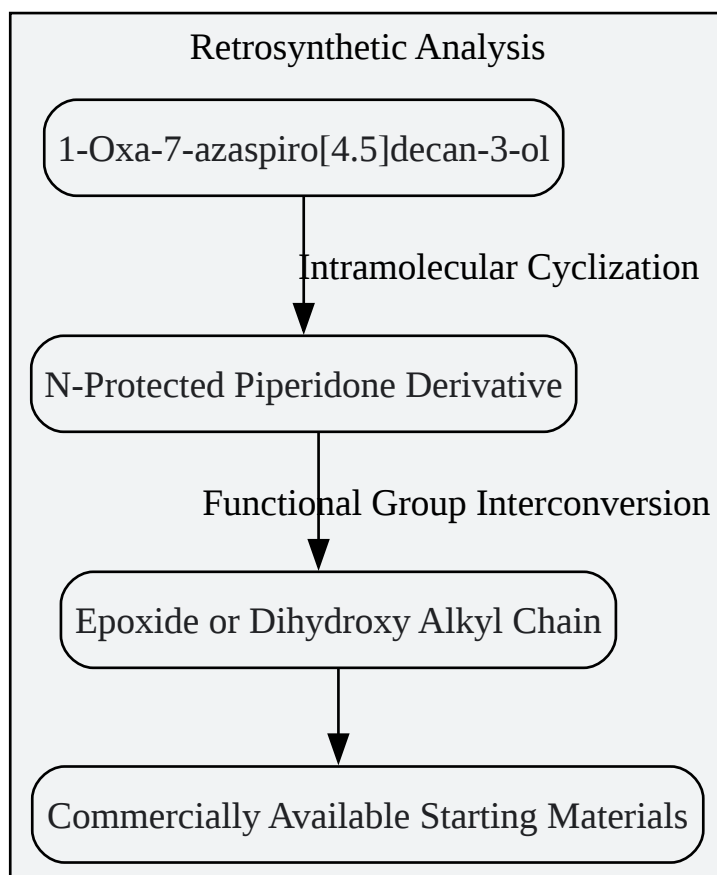
The 1-oxa-7-azaspiro[4.5]decane core represents a versatile framework that combines the structural features of a piperidine and a tetrahydrofuran ring. This arrangement presents multiple points for diversification, making it an attractive starting point for the development of novel therapeutic agents.

Synthesis of the 1-Oxa-7-azaspiro[4.5]decane Core

While a specific, validated synthetic route for **1-Oxa-7-azaspiro[4.5]decan-3-ol** is not readily available in the literature, a plausible and efficient synthesis can be conceptualized based on established methodologies for related oxa-azaspiro compounds. A common and effective strategy involves a key intramolecular cyclization reaction.

Proposed Retrosynthetic Analysis

A logical retrosynthetic approach to the target molecule would involve disconnecting the piperidine ring, suggesting a precursor that can undergo intramolecular cyclization.



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Caption: Retrosynthetic analysis of **1-Oxa-7-azaspiro[4.5]decan-3-ol**.

Hypothetical Step-by-Step Synthesis Protocol

The following protocol outlines a potential synthetic route. This is an illustrative procedure based on similar syntheses and would require experimental validation.

Step 1: Synthesis of the Piperidone Precursor

- Reaction: Start with a commercially available N-protected 4-piperidone. A common protecting group such as tert-butyloxycarbonyl (Boc) is suitable. The piperidone is then reacted with a

suitable three-carbon nucleophile that can be later converted to the tetrahydrofuran ring. A Grignard reaction with allylmagnesium bromide is a viable option.

- Procedure:
 - To a solution of N-Boc-4-piperidone in anhydrous THF at -78 °C under a nitrogen atmosphere, slowly add a solution of allylmagnesium bromide (1.1 equivalents) in diethyl ether.
 - Allow the reaction to warm to room temperature and stir for 12 hours.
 - Quench the reaction with a saturated aqueous solution of ammonium chloride.
 - Extract the aqueous layer with ethyl acetate (3 x 50 mL).
 - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the resulting tertiary alcohol by column chromatography.

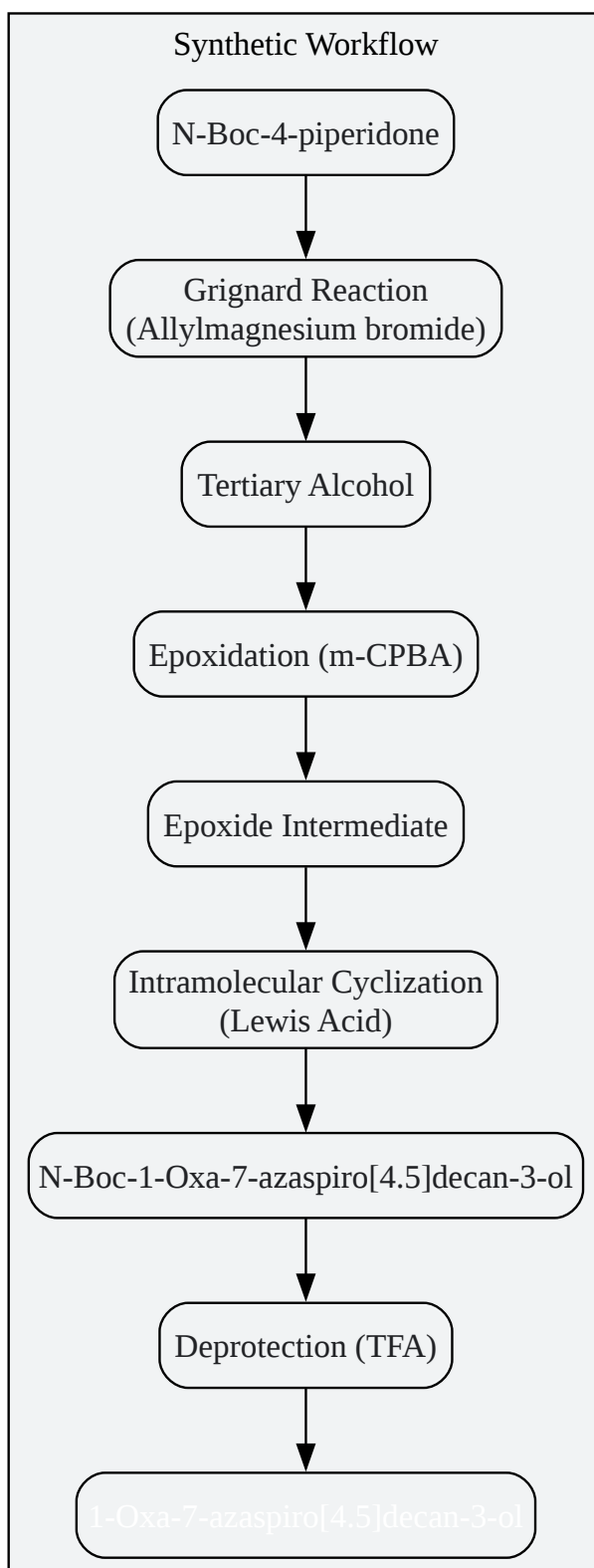
Step 2: Formation of the Tetrahydrofuran Ring

- Reaction: The terminal alkene of the allyl group can be converted to an epoxide via epoxidation, followed by an acid-catalyzed intramolecular cyclization to form the spirocyclic core.
- Procedure:
 - Dissolve the product from Step 1 in dichloromethane (DCM).
 - Add meta-chloroperoxybenzoic acid (m-CPBA) (1.2 equivalents) portion-wise at 0 °C.
 - Stir the reaction at room temperature for 4 hours.
 - Wash the reaction mixture with a saturated aqueous solution of sodium bicarbonate and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.

- Dissolve the crude epoxide in a suitable solvent such as THF and add a catalytic amount of a Lewis acid (e.g., $\text{BF}_3 \cdot \text{OEt}_2$).
- Stir at room temperature until TLC analysis indicates the consumption of the starting material.
- Quench the reaction and work up as described previously to isolate the N-Boc protected **1-oxa-7-azaspiro[4.5]decan-3-ol**.

Step 3: Deprotection

- Reaction: Removal of the Boc protecting group to yield the final product.
- Procedure:
 - Dissolve the N-Boc protected spirocycle in a solution of trifluoroacetic acid (TFA) in DCM (1:1 v/v).
 - Stir at room temperature for 1 hour.
 - Concentrate the reaction mixture under reduced pressure.
 - Dissolve the residue in a minimal amount of water and basify with a saturated aqueous solution of sodium bicarbonate.
 - Extract the product with a suitable organic solvent (e.g., ethyl acetate or DCM).
 - Dry the organic layer and concentrate to yield **1-Oxa-7-azaspiro[4.5]decan-3-ol**.



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Caption: Proposed synthetic workflow for **1-Oxa-7-azaspiro[4.5]decan-3-ol**.

Physicochemical Properties and Characterization

The physicochemical properties of **1-oxa-7-azaspiro[4.5]decan-3-ol** can be predicted based on its structure. The presence of the hydroxyl and amine functionalities is expected to confer a degree of polarity and aqueous solubility.

Property	Predicted Value	Method
Molecular Formula	C ₈ H ₁₅ NO ₂	-
Molecular Weight	157.21 g/mol	-
XLogP3	-0.3	Computational
Hydrogen Bond Donors	2	Structural Analysis
Hydrogen Bond Acceptors	3	Structural Analysis
Rotatable Bonds	0	Structural Analysis

Characterization: A comprehensive characterization of the synthesized compound would involve the following analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR would be crucial for confirming the connectivity of the atoms and the overall structure. The chemical shifts and coupling constants of the protons on the piperidine and tetrahydrofuran rings would provide information about their stereochemistry.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) would be used to confirm the elemental composition and molecular weight of the compound.
- **Infrared (IR) Spectroscopy:** The presence of the hydroxyl (-OH) and amine (-NH) functional groups would be confirmed by characteristic stretching frequencies in the IR spectrum.
- **Purity Analysis:** High-performance liquid chromatography (HPLC) would be employed to determine the purity of the final compound.

Potential Applications in Drug Discovery

Derivatives of the 1-oxa-7-azaspiro[4.5]decane scaffold have shown promise in various therapeutic areas. The structural features of this core make it a suitable candidate for targeting a range of biological macromolecules.

Central Nervous System (CNS) Targets

The piperidine moiety is a common feature in many CNS-active drugs. The rigid spirocyclic nature of the 1-oxa-7-azaspiro[4.5]decane scaffold could be advantageous for developing ligands with high selectivity for specific receptor subtypes. For instance, related 1-oxa-8-azaspiro[4.5]decane derivatives have been investigated as selective σ_1 receptor ligands, which are implicated in a variety of neurological and psychiatric disorders.^[2]

Anticancer Activity

Spirocyclic compounds have been explored for their potential as anticancer agents.^[3] The introduction of various substituents onto the 1-oxa-7-azaspiro[4.5]decane core could lead to the discovery of novel compounds with cytotoxic activity against cancer cell lines. The ability to readily modify the scaffold at multiple positions allows for the optimization of structure-activity relationships (SAR).

Other Therapeutic Areas

The versatility of the 1-oxa-7-azaspiro[4.5]decane scaffold suggests its potential applicability in other areas of drug discovery, including but not limited to, anti-inflammatory and anti-infective agents. The presence of both a hydrogen bond donor and acceptor in the core structure allows for a wide range of interactions with biological targets.

Conclusion and Future Directions

The 1-oxa-7-azaspiro[4.5]decane scaffold represents a valuable building block for the design and synthesis of novel, three-dimensional molecules with potential therapeutic applications. While specific data on **1-Oxa-7-azaspiro[4.5]decan-3-ol** (CAS 2000617-01-4) is limited, this guide has provided a comprehensive overview of the synthesis, characterization, and potential utility of this chemical class based on established principles and data from related compounds.

Future research in this area should focus on the experimental validation of the proposed synthetic routes and the biological evaluation of a library of derivatives. A thorough

investigation of the structure-activity relationships will be crucial for unlocking the full potential of this promising spirocyclic scaffold in drug discovery.

References

- Design, synthesis, and antitumor study of a series of novel 1-Oxa-4-azaspiro-4,5-decane derivatives. National Center for Biotechnology Information. [[Link](#)]
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